

An In-depth Technical Guide on NSC-41589: Molecular Structure and Function

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Compound of Interest

Compound Name: NSC-41589

Cat. No.: B1680221

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a concise overview of the available scientific information regarding the molecular structure of **NSC-41589**. Despite extensive searches of publicly available scientific literature, detailed information on the biological function, mechanism of action, and specific signaling pathways of **NSC-41589** is not available. While the compound is broadly categorized as a potential anticancer agent, specific experimental data, quantitative analyses of its biological activity, and detailed protocols for its use in research are not sufficiently documented to be included in this report. The information that is available is presented herein.

Molecular Structure of NSC-41589

NSC-41589 is a small molecule identified by its chemical name N-Acetyl-2-(methylthio)aniline or N-[2-(methylsulfanyl) phenyl]acetamide.[1] Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C9H11NOS	[1]
Formula Weight	181.25 g/mol	[1]
IUPAC Name	N-[2-(methylsulfanyl)phenyl]acetamide	[1]
SMILES	<chem>CSC1=CC=CC=C1NC(C)=O</chem>	[1]
CAS Number	6310-41-4	[1]

Biological Function and Mechanism of Action

NSC-41589 is generally categorized within research contexts as a compound with potential anticancer properties.[1] It has been investigated for its capacity to inhibit the growth of cancer cells, with a particular focus on experimental models of leukemia.[1] The hypothesized mechanisms of action include interference with cellular pathways that are critical for cancer cell survival and proliferation, such as DNA replication and cell cycle regulation, potentially leading to apoptosis or the cessation of tumor progression.[1]

However, it is crucial to note that specific, validated molecular targets and detailed signaling pathways modulated by **NSC-41589** have not been elucidated in the available scientific literature. While general anticancer activity is suggested, the precise molecular interactions and the downstream consequences of these interactions remain uncharacterized.

Experimental Data and Protocols

A thorough search for quantitative data on the biological activity of **NSC-41589**, such as IC50 values against specific cell lines or kinetic data for enzyme inhibition, did not yield any specific results. Similarly, detailed experimental protocols for the use of **NSC-41589** in biological assays are not publicly available.

Signaling Pathways and Visualizations

Due to the lack of specific information on the mechanism of action of **NSC-41589**, no signaling pathways directly associated with this compound can be described or visualized. The creation

of diagrams illustrating its effects on cellular processes is therefore not possible at this time.

Conclusion

NSC-41589, chemically defined as N-Acetyl-2-(methylthio)aniline, is a compound of interest in anticancer research. Its basic molecular structure is well-defined. However, there is a significant gap in the publicly available scientific literature regarding its specific biological functions, mechanism of action, molecular targets, and associated signaling pathways. Without this critical information, a comprehensive technical guide that includes quantitative data, detailed experimental protocols, and pathway visualizations cannot be fully realized. Further research and publication of experimental results are required to understand the therapeutic potential and molecular intricacies of **NSC-41589**. Researchers interested in the broader field of anticancer compounds that induce apoptosis through mechanisms like JNK pathway activation may find more substantial information on other compounds from the National Cancer Institute's screening programs.

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References

- 1. Tumor Necrosis Factor Alpha Induces Neural Stem Cell Apoptosis Through Activating p38 MAPK Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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